

Application Note & Lab-Scale Protocol: Synthesis of Methyl 2-(dimethylamino)prop-2-enoate

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Compound of Interest

Compound Name:	Methyl 2-(dimethylamino)prop-2-enoate
CAS No.:	20664-47-5
Cat. No.:	B1627627

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Abstract: This document provides a comprehensive, research-grade protocol for the lab-scale synthesis of **Methyl 2-(dimethylamino)prop-2-enoate**, a versatile monomer in polymer chemistry and a valuable intermediate in organic synthesis. The synthesis is achieved through a nucleophilic substitution reaction between methyl 2-bromoprop-2-enoate and dimethylamine. This guide details the reaction mechanism, provides a step-by-step experimental procedure, outlines methods for purification and characterization, and emphasizes critical safety precautions. The protocol is designed for researchers, scientists, and professionals in drug development and materials science.

Introduction and Scientific Background

Methyl 2-(dimethylamino)prop-2-enoate is a functionalized acrylate monomer. The presence of the tertiary amine group imparts basicity and nucleophilicity to the molecule, making it a valuable building block for copolymers with unique properties, such as pH-responsiveness and

enhanced adhesion to polar substrates[1]. Such polymers find applications in coatings, adhesives, and as flocculants in water treatment[1].

The synthesis of α -(dialkylamino)acrylates can be approached through several synthetic routes. A common and effective method involves the reaction of an α -halo- α,β -unsaturated ester with a secondary amine. This application note focuses on the synthesis of **Methyl 2-(dimethylamino)prop-2-enoate** via the reaction of methyl 2-bromoprop-2-enoate with dimethylamine. This reaction proceeds through a nucleophilic vinylic substitution mechanism. The dimethylamine acts as a nucleophile, attacking the electron-deficient β -carbon of the acrylate, followed by the elimination of the bromide leaving group to yield the desired product.

Reaction Scheme and Mechanism

The overall reaction is as follows:

The reaction proceeds via a two-step addition-elimination mechanism. In the first step, the lone pair of electrons on the nitrogen atom of dimethylamine attacks the β -carbon of the methyl 2-bromoprop-2-enoate. This is followed by the elimination of the bromide ion and a proton to form the final product and dimethylammonium bromide. A second equivalent of dimethylamine acts as a base to neutralize the hydrogen bromide formed during the reaction.

Experimental Protocol

Materials and Equipment

Reagent/Material	Grade	Supplier	Notes
Methyl 2-bromoprop-2-enoate	≥95%	Sigma-Aldrich	-
Dimethylamine solution	40 wt. % in H ₂ O	Sigma-Aldrich	-
Diethyl ether	Anhydrous	Fisher Scientific	-
Sodium sulfate	Anhydrous	Fisher Scientific	-
Hydroquinone	Reagent grade	Sigma-Aldrich	Polymerization inhibitor
Round-bottom flask (100 mL)	-	-	Two-necked
Magnetic stirrer and stir bar	-	-	-
Dropping funnel	-	-	-
Condenser	-	-	-
Ice bath	-	-	-
Rotary evaporator	-	-	-
NMR spectrometer	-	-	For product characterization
FT-IR spectrometer	-	-	For product characterization

Synthesis Workflow Diagram



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Sources

- [1. Dimethylaminoethyl acrylate - Wikipedia \[en.wikipedia.org\]](#)
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